

Commercial Suppliers and Technical Profile of 4-(Bromomethyl)heptane (95% Purity)

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Compound of Interest

Compound Name: 4-(Bromomethyl)heptane

Cat. No.: B182186

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A Guide for Researchers and Drug Development Professionals

This technical guide provides an in-depth overview of **4-(Bromomethyl)heptane**, a key building block in organic synthesis, with a focus on its commercially available sources at 95% purity. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Commercial Availability

4-(Bromomethyl)heptane with a purity of 95% is available from several specialized chemical suppliers. The following table summarizes the key information for sourcing this compound.

Supplier	CAS Number	Molecular Weight	Purity	Additional Information
BOC Sciences	101654-29-9	193.12	95+%	Offers the compound for research and development purposes. [1]
Sigma-Aldrich	101654-29-9	193.13	95%	Distributes products from partners such as AA Blocks, Inc. and AstaTech, Inc.
AstaTech, Inc. (via Sigma-Aldrich)	101654-29-9	193.13	95%	Available in quantities such as 250 mg.
AA Blocks, Inc. (via Sigma-Aldrich)	101654-29-9	193.13	95%	Provides the compound for research applications.
Fluorochem	101654-29-9	193.128	95.0%	Supplies the chemical with associated safety and handling information. [2]
CP Lab Safety	Not Specified	Not Specified	95%	For professional manufacturing, research, and industrial use only. [3]

Physicochemical Properties

Property	Value
IUPAC Name	4-(bromomethyl)heptane
Synonyms	1-BROMO-2-PROPYLPENTANE, 4-Bromomethyl-heptane [1]
Molecular Formula	C8H17Br [1]
InChI Key	ZVWCWXUOSBDXEQ-UHFFFAOYSA-N
Physical Form	Pale-yellow to Yellow-brown Liquid
Storage Temperature	Room Temperature or 2-8 °C

General Experimental Protocol: Nucleophilic Substitution Reaction

4-(Bromomethyl)heptane is a primary alkyl bromide and is therefore an excellent substrate for SN₂ reactions. The following is a generalized protocol for a nucleophilic substitution reaction.

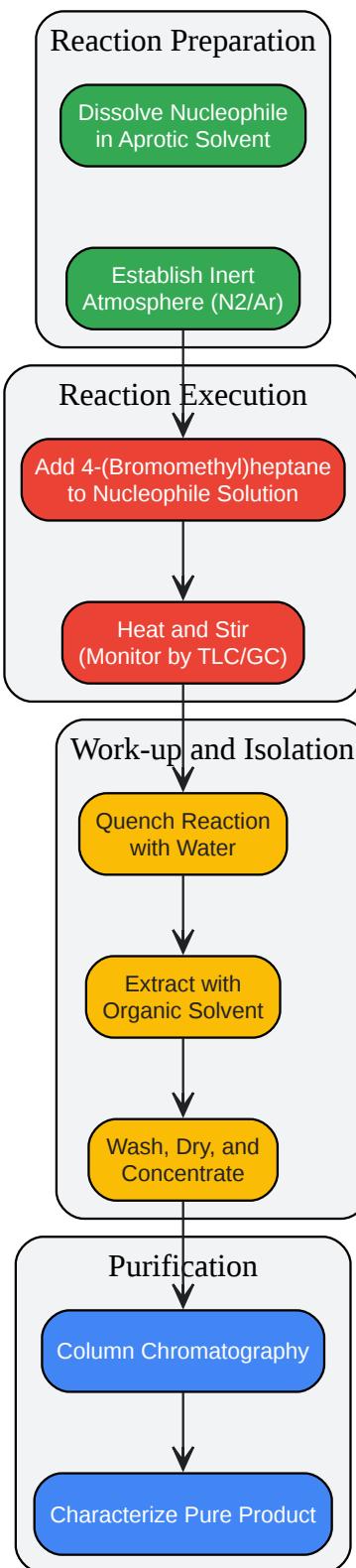
Objective: To synthesize a new compound by displacing the bromide ion with a nucleophile.

Materials:

- **4-(Bromomethyl)heptane**
- Nucleophile (e.g., sodium azide, sodium cyanide, a thiol, an alcohol, or an amine)
- Aprotic polar solvent (e.g., Dimethylformamide (DMF), Acetonitrile, or Acetone)
- Inert atmosphere (e.g., Nitrogen or Argon)
- Standard laboratory glassware (round-bottom flask, condenser, magnetic stirrer, etc.)
- Heating mantle or oil bath
- Reagents for work-up and purification (e.g., water, organic solvent for extraction, drying agent like magnesium sulfate, silica gel for chromatography)

Procedure:

- Reaction Setup: In a dry round-bottom flask under an inert atmosphere, dissolve the chosen nucleophile in the aprotic polar solvent.
- Addition of Substrate: To the stirred solution of the nucleophile, add **4-(Bromomethyl)heptane** dropwise at room temperature.
- Reaction Conditions: The reaction mixture is then stirred at an appropriate temperature (ranging from room temperature to reflux, depending on the nucleophile's reactivity) and monitored by a suitable technique (e.g., Thin Layer Chromatography (TLC) or Gas Chromatography (GC)).
- Work-up: Upon completion, the reaction is cooled to room temperature and quenched by the addition of water. The aqueous layer is extracted with an organic solvent (e.g., ethyl acetate or dichloromethane).
- Purification: The combined organic layers are washed with brine, dried over a drying agent, and the solvent is removed under reduced pressure. The crude product is then purified, typically by column chromatography on silica gel.

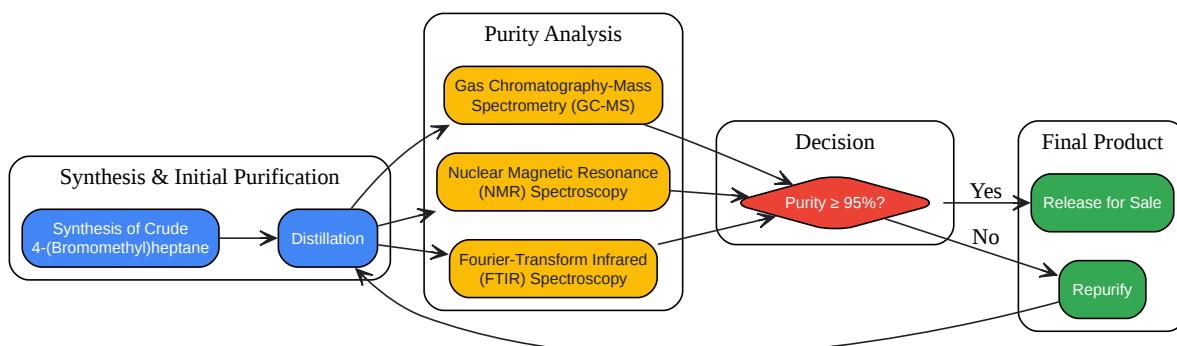


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Caption: Generalized workflow for a nucleophilic substitution reaction.

Quality Control and Purity Assessment

Ensuring the 95% purity of **4-(Bromomethyl)heptane** is critical for its use in synthesis, as impurities can lead to unwanted side products and lower reaction yields. The logical workflow for quality control is outlined below.



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Caption: Logical workflow for quality control of **4-(Bromomethyl)heptane**.

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References

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